

Essential Safety and Logistical Information for Handling JNJ-19567470

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ19567470

Cat. No.: B1673002

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No official Safety Data Sheet (SDS) for JNJ-19567470 is publicly available. This guidance is based on general laboratory safety principles for handling research-use-only chemical compounds. A thorough risk assessment should be conducted by qualified personnel before handling this substance. The information provided here is intended to supplement, not replace, institutional safety protocols and professional judgment.

Immediate Safety and Handling Precautions

JNJ-19567470 is a selective, non-peptide corticotropin-releasing factor (CRF) receptor 1 antagonist intended for research use only.^[1] While it is shipped as a non-hazardous chemical, it is crucial to handle it with care to minimize exposure, as the full toxicological profile is not widely documented.

Key Operational Information:

- **Storage:** The compound should be stored in a dry, dark place. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), it should be kept at -20°C.^[1]
- **Physical Form:** JNJ-19567470 is typically supplied as a solid powder.^[1]
- **Solubility:** It is soluble in DMSO.^[1]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize the risk of exposure through inhalation, dermal contact, and accidental ingestion. The following table outlines the recommended PPE for various laboratory activities involving JNJ-19567470.

Activity	Required PPE	Specifications and Best Practices
Weighing and Aliquoting (Solid Form)	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Gown• Safety Glasses with Side Shields• N95 Respirator	<ul style="list-style-type: none">• Handle in a certified chemical fume hood or a ventilated balance enclosure.• Change gloves immediately if contaminated.• Ensure gown cuffs are tucked under the outer gloves.
Solution Preparation and Handling	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Gown• Chemical Splash Goggles	<ul style="list-style-type: none">• Perform all manipulations within a chemical fume hood to prevent aerosol inhalation.• Goggles offer a higher level of protection against splashes than safety glasses.
General Laboratory Operations	<ul style="list-style-type: none">• Nitrile Gloves• Lab Coat• Safety Glasses	<ul style="list-style-type: none">• Always wear basic PPE when in the laboratory where the compound is being handled.

Emergency Procedures

In the absence of a specific SDS, the following general emergency procedures should be followed.

Exposure Type	Procedure
Skin Contact	<ul style="list-style-type: none">• Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes.• Remove contaminated clothing.• Seek medical attention.
Eye Contact	<ul style="list-style-type: none">• Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.• Seek immediate medical attention.
Inhalation	<ul style="list-style-type: none">• Move the individual to fresh air.• If breathing is difficult, provide oxygen.• If not breathing, give artificial respiration.• Seek immediate medical attention.
Ingestion	<ul style="list-style-type: none">• Do NOT induce vomiting.• If the person is conscious, rinse their mouth with water.• Seek immediate medical attention.
Spill	<ul style="list-style-type: none">• Alert others in the area.• Evacuate the immediate area if the spill is large or in a poorly ventilated space.• Wear appropriate PPE as outlined above.• Cover the spill with an absorbent material, and then clean the area with soap and water.• Collect all contaminated materials in a sealed container for proper disposal.

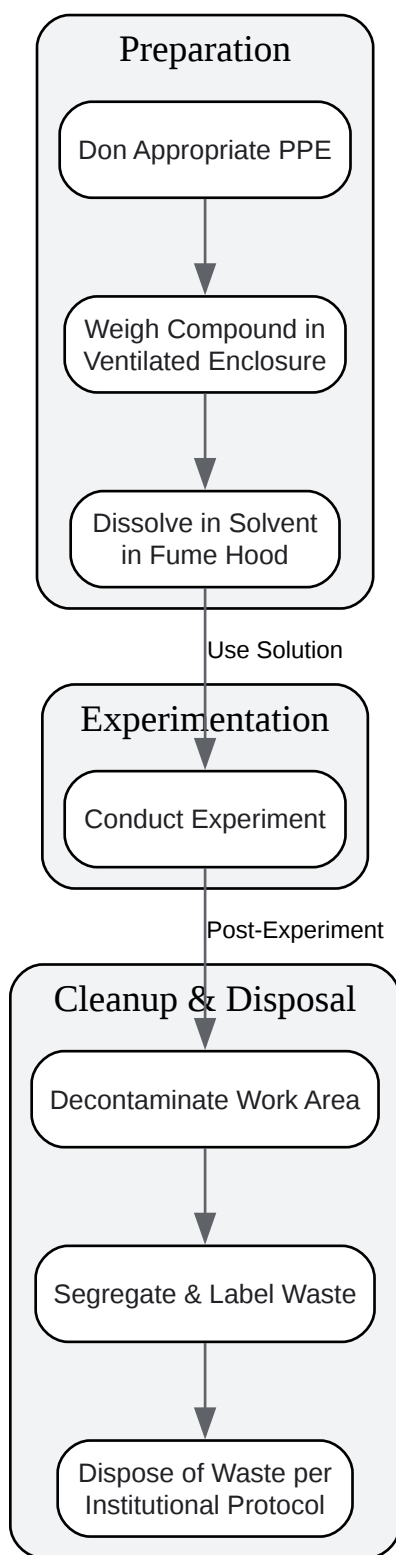
Disposal Plan

All waste materials contaminated with JNJ-19567470 should be handled as chemical waste, even though the compound is shipped as non-hazardous. Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.

Waste Type	Disposal Procedure
Unused/Expired Compound	<ul style="list-style-type: none">• Do not dispose of down the drain or in regular trash.• Collect in a clearly labeled, sealed container.• Dispose of through a certified hazardous waste vendor.
Contaminated Labware (e.g., vials, pipette tips)	<ul style="list-style-type: none">• Collect in a designated, puncture-resistant, and sealed container.• Label as "Hazardous Waste" with the name of the compound.
Contaminated PPE	<ul style="list-style-type: none">• Place gloves, gowns, and other disposable PPE in a sealed bag within the hazardous waste container.
Aqueous Waste	<ul style="list-style-type: none">• Collect in a sealed, labeled container.• Do not mix with other waste streams unless compatibility is confirmed.

Experimental Workflow

The following diagram outlines a general workflow for the safe handling of JNJ-19567470, from preparation to disposal.



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Caption: General workflow for the safe handling of JNJ-19567470.

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References

- 1. medkoo.com [medkoo.com]
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